

AH 8529 Analytical Reference Standard: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AH 8529

Cat. No.: B162177

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

AH 8529 is a synthetic compound structurally categorized as an opioid.^{[1][2][3][4]} As an analytical reference standard, it is primarily intended for research and forensic applications.^{[1][2][3]} This technical guide provides a comprehensive overview of the available chemical, analytical, and pharmacological information on **AH 8529**. Due to the limited publicly available data specifically for **AH 8529**, this guide also incorporates information from closely related analogs to provide a broader context for its synthesis, analysis, and potential biological activity. All information derived from related compounds is explicitly noted.

Physicochemical Properties

AH 8529 is a crystalline solid with a molecular formula of $C_{16}H_{23}ClN_2O$ and a molecular weight of 294.8 g/mol.^{[1][2][3]} Its formal chemical name is 4-chloro-N-[[1-(dimethylamino)cyclohexyl]methyl]-benzamide.^{[1][3]} Detailed chemical and physical properties are summarized in the table below.

| Property | Value | Reference |
|---------------------|---|-----------|
| Formal Name | 4-chloro-N-[[1-(dimethylamino)cyclohexyl]methyl]-benzamide | [1][3] |
| CAS Number | 41805-00-9 | [1][2][3] |
| Molecular Formula | C ₁₆ H ₂₃ ClN ₂ O | [1][2][3] |
| Formula Weight | 294.8 | [1][2][3] |
| Purity | ≥98% | [1][2][3] |
| Formulation | A crystalline solid | [1][2][3] |
| SMILES | <chem>ClC1=CC=C(C(NCC2(N(C)C)CCCC2)=O)C=C1</chem> | [1][2] |
| InChI Key | NROYLFLWMSYSMA-UHFFFAOYSA-N | [1][3] |
| Solubility (mg/mL) | DMF: 50, DMSO: 30, Ethanol: 50, Ethanol:PBS (pH 7.2) (1:1): 0.5 | [1][3] |
| λ _{max} | 234 nm | [1][3] |
| Storage Temperature | -20°C | [1] |

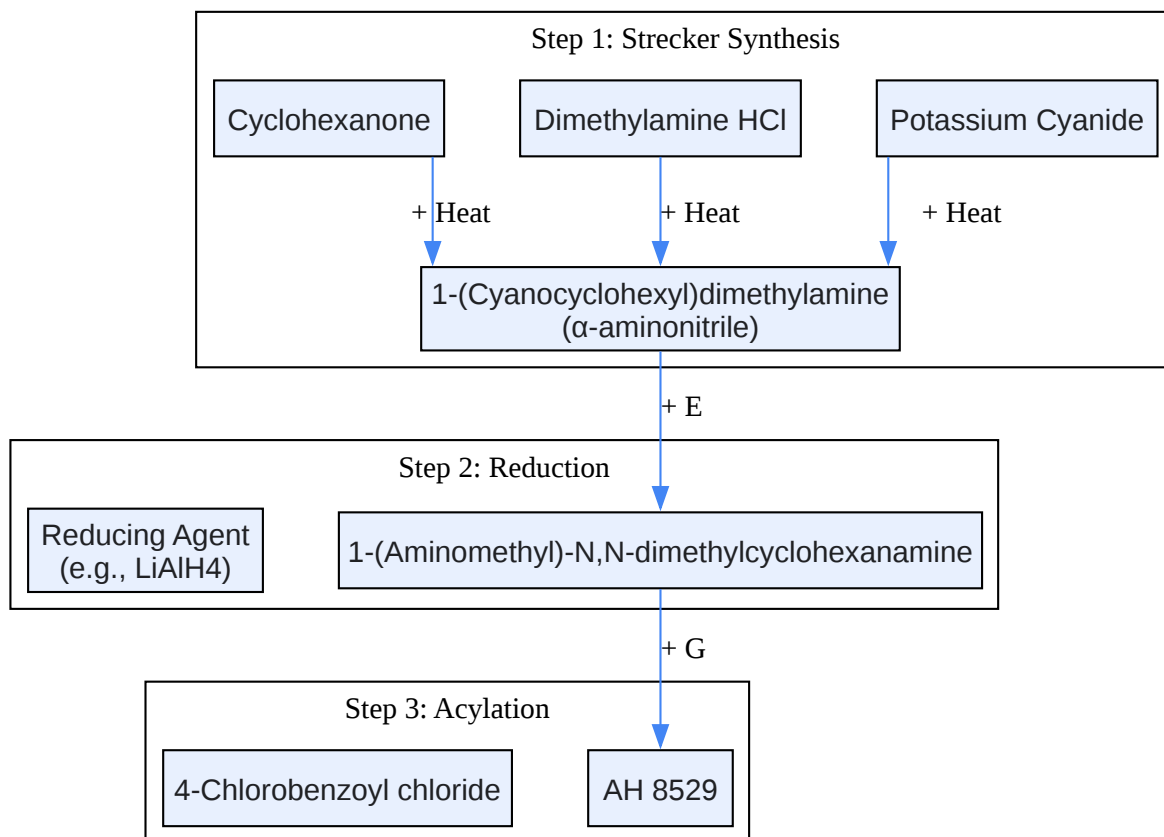
Synthesis

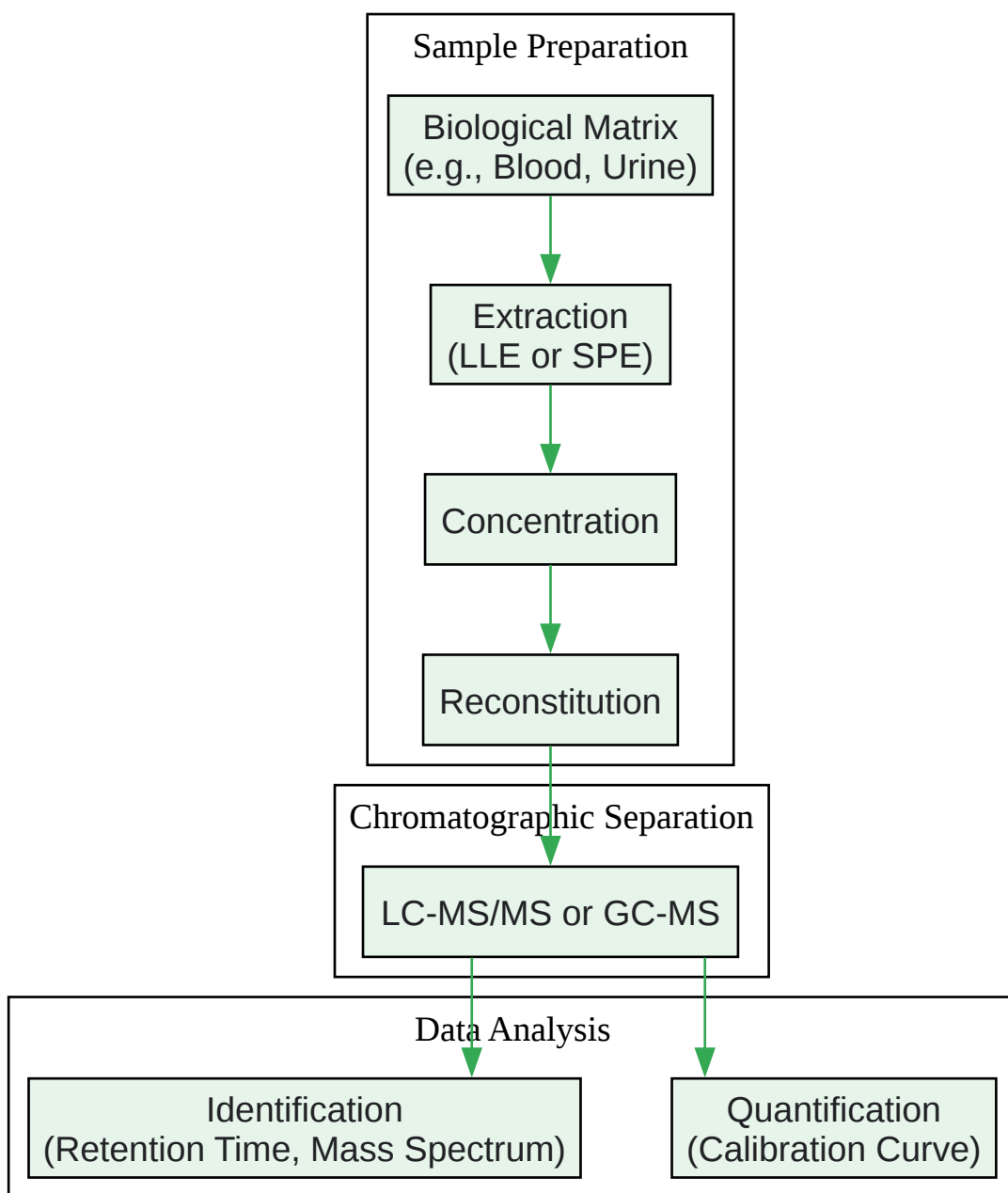
A specific, detailed synthesis protocol for **AH 8529** is not readily available in the peer-reviewed literature. However, a general synthetic route for the closely related compound AH-7921 (3,4-dichloro-N-[[1-(dimethylamino)cyclohexyl]methyl]benzamide) has been described and is considered a common method for this class of compounds. This pathway likely applies to the synthesis of **AH 8529** with the appropriate starting materials.

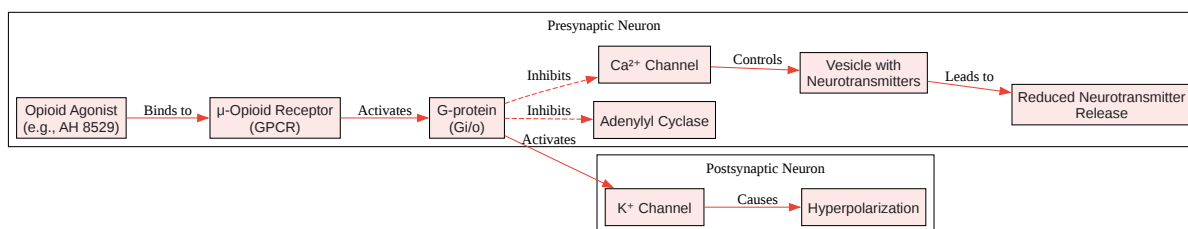
The synthesis can be conceptualized as a three-step process:

- Strecker Synthesis: Formation of an α-aminonitrile from a ketone.

- Reduction: Conversion of the nitrile group to a primary amine.
- Acylation: Coupling of the amine with a substituted benzoyl chloride.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. academic.oup.com [academic.oup.com]
- 2. Synthesis, structure, in vitro pharmacology, and in vivo activity of trans-3,4-dichloro-N-[[1-(dimethylamino)-4-phenylcyclohexyl]methyl]-benzamide (AP01; 4-phenyl-AH-7921), a novel mixed μ - κ -opioid - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Novel synthetic opioids – toxicological aspects and analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [AH 8529 Analytical Reference Standard: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b162177#ah-8529-analytical-reference-standard\]](https://www.benchchem.com/product/b162177#ah-8529-analytical-reference-standard)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com